

In-Depth Technical Guide to TAN 420C: Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: TAN 420C

Cat. No.: B15562787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activity, and available data for the ansamycin antibiotic, **TAN 420C**. The information is intended for researchers and professionals involved in drug discovery and development.

Core Chemical and Physical Properties

TAN 420C, also known as Dihydroherbimycin C, is a hydroquinone ansamycin antibiotic. It is recognized as a minor analogue of the herbimycin complex.

Property	Value	Source
CAS Number	91700-91-3	[1][2]
Molecular Formula	C ₂₉ H ₄₂ N ₂ O ₉	[3]
Molecular Weight	562.65 g/mol	[3]
Purity	>95% (by HPLC)	[4]
Appearance	Data not available	
Solubility	Soluble in DMSO. Not soluble in water.	N/A
Storage	Store at -20°C for long-term storage.	N/A

Biological Activity and Mechanism of Action

TAN 420C has demonstrated both antibacterial and antitumor activities. It is an isolate from the bacterium *Streptomyces hygroscopicus*.

Antibacterial Activity

TAN 420C exhibits inhibitory effects against certain Gram-positive bacteria. The minimum inhibitory concentrations (MICs) for select strains are detailed below.

Bacterial Strain	MIC (µg/mL)
<i>Bacillus brevis</i>	50
<i>Micrococcus flavus</i>	25

Antitumor Activity

The compound has shown cytotoxic effects against specific cancer cell lines. The effective dose for 50% inhibition (ED₅₀) has been determined for the following lymphocytic leukemia cell lines:

Cell Line	ED ₅₀ (µg/mL)
P388	0.34
KB	3.49

The precise mechanism of action for the antitumor activity of **TAN 420C** has not been fully elucidated in the available literature. However, its structural similarity to the herbimycin complex suggests a potential role in the inhibition of cellular signaling pathways crucial for tumor cell proliferation and survival. Further research is required to identify the specific molecular targets and signaling cascades affected by **TAN 420C**.

Synthesis and Experimental Protocols

Detailed information regarding the total synthesis of **TAN 420C** is not readily available in the public domain. The compound is primarily obtained through fermentation of *Streptomyces hygroscopicus*.

Fermentation and Isolation

A comprehensive protocol for the fermentation of *Streptomyces hygroscopicus* and the subsequent isolation and purification of **TAN 420C** would be detailed in the primary scientific literature that first described this compound series. Unfortunately, this specific publication, likely titled "TAN-420 A, B, C, D, and E, new ansamycin antibiotics. I. Taxonomy, fermentation, isolation, characterization and biological activities," could not be located in the available databases.

Experimental Assays for Biological Activity

Standard microbiological and cell-based assays were employed to determine the antibacterial and antitumor activities of **TAN 420C**.

Antibacterial Susceptibility Testing (MIC Determination): A standard broth microdilution method would be utilized to determine the Minimum Inhibitory Concentration (MIC) of **TAN 420C** against bacterial strains. This typically involves:

- Preparation of a serial dilution of **TAN 420C** in a suitable broth medium.

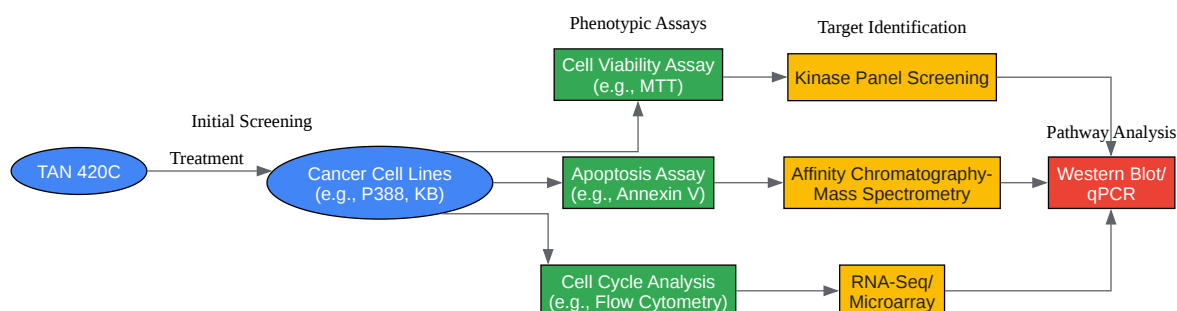
- Inoculation of each dilution with a standardized suspension of the test bacterium.
- Incubation under appropriate conditions (e.g., 37°C for 24 hours).
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Cytotoxicity Assay (ED₅₀ Determination): The cytotoxic effects of **TAN 420C** on cancer cell lines are typically assessed using a colorimetric assay such as the MTT or XTT assay. The general workflow is as follows:

- Seeding of cancer cells in 96-well plates at a specific density.
- After cell attachment, treatment with various concentrations of **TAN 420C**.
- Incubation for a defined period (e.g., 48-72 hours).
- Addition of the assay reagent (e.g., MTT) and incubation to allow for the formation of formazan crystals by viable cells.
- Solubilization of the formazan crystals and measurement of the absorbance at a specific wavelength.
- The ED₅₀ value is calculated as the concentration of **TAN 420C** that causes a 50% reduction in cell viability compared to untreated control cells.

Signaling Pathways and Logical Relationships

Due to the limited specific information on the mechanism of action of **TAN 420C**, a detailed signaling pathway diagram cannot be constructed at this time. However, based on the known activities of related ansamycin antibiotics, a hypothetical workflow for investigating its mechanism of action can be proposed.



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